

Personal protective equipment for handling 3,4-dihydro-2H-pyran-5-carbaldehyde

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Compound of Interest

Compound Name: 3,4-dihydro-2H-pyran-5-carbaldehyde

Cat. No.: B1273168

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Essential Safety and Handling Guide for 3,4-dihydro-2H-pyran-5-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,4-dihydro-2H-pyran-5-carbaldehyde**. Our aim is to furnish laboratory personnel with the necessary information to ensure safety and build confidence when working with this chemical.

Immediate Safety Information

Hazards at a Glance: **3,4-dihydro-2H-pyran-5-carbaldehyde** is a combustible liquid that can cause skin, eye, and respiratory tract irritation.[\[1\]](#)[\[2\]](#) Inhalation of vapors may lead to respiratory issues.[\[1\]](#)[\[2\]](#)

First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Remove any contaminated clothing and flush the affected skin with plenty of water for a minimum of 15 minutes. If irritation develops or persists, seek medical advice.[\[1\]](#)

- Inhalation: Move the individual to an area with fresh air. If breathing is difficult or has stopped, administer oxygen or artificial respiration. Get immediate medical help.[[1](#)]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[[1](#)]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₆ H ₈ O ₂	[2]
Molecular Weight	112.13 g/mol	[2]
GHS Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[2]

Occupational exposure limits for **3,4-dihydro-2H-pyran-5-carbaldehyde** have not been established. As a conservative measure, it is recommended to adhere to the exposure limits for similar aldehydes, such as acetaldehyde.

Substance	TWA (8-hour)	STEL (15-minute)
Acetaldehyde (ACGIH TLV)	25 ppm (Ceiling)	-
Formaldehyde (OSHA PEL)	0.75 ppm	2 ppm

Experimental Protocols: Safe Handling and Disposal Personal Protective Equipment (PPE)

A comprehensive selection of PPE is mandatory to minimize exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.	To protect against splashes and vapors.
Hand Protection	Butyl rubber gloves are recommended. Nitrile gloves may offer some protection for incidental contact but should be replaced immediately upon contamination.	Aldehydes can penetrate some glove materials. Butyl rubber generally offers good resistance.
Body Protection	A flame-resistant lab coat, worn over long-sleeved clothing and long pants. An apron made of a chemically impervious material should be worn when handling larger quantities.	To protect the skin from splashes and contact.
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	To prevent inhalation of irritating vapors.

Operational Plan: Step-by-Step Handling

- Preparation:
 - Ensure a chemical fume hood is operational and the sash is at the appropriate working height.
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[\[1\]](#)

- Have a spill kit readily available.
- Handling:
 - Don all required PPE before opening the container.
 - Perform all manipulations of **3,4-dihydro-2H-pyran-5-carbaldehyde** within the fume hood.
 - Avoid direct contact with the liquid and inhalation of its vapors.[[1](#)]
 - Use compatible dispensing equipment (e.g., glass or polytetrafluoroethylene).
 - Keep the container tightly closed when not in use.[[1](#)]
- Storage:
 - Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[[1](#)]
 - Keep the container tightly sealed to prevent the release of vapors.[[1](#)]
 - Store separately from incompatible materials such as strong oxidizing agents.

Disposal Plan

- Waste Collection:
 - Collect all waste containing **3,4-dihydro-2H-pyran-5-carbaldehyde** in a dedicated, properly labeled, and sealed hazardous waste container.
 - The container should be made of a compatible material (e.g., glass or polyethylene).
 - Do not mix with incompatible waste streams.
- Waste Disposal:
 - Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office.

- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste before the container is discarded.

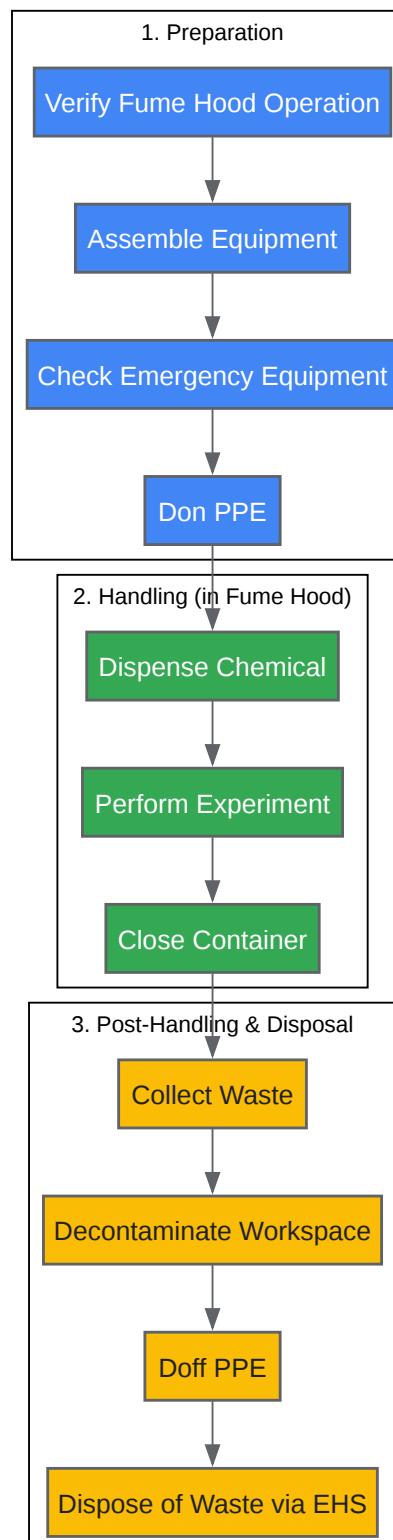
Emergency Preparedness

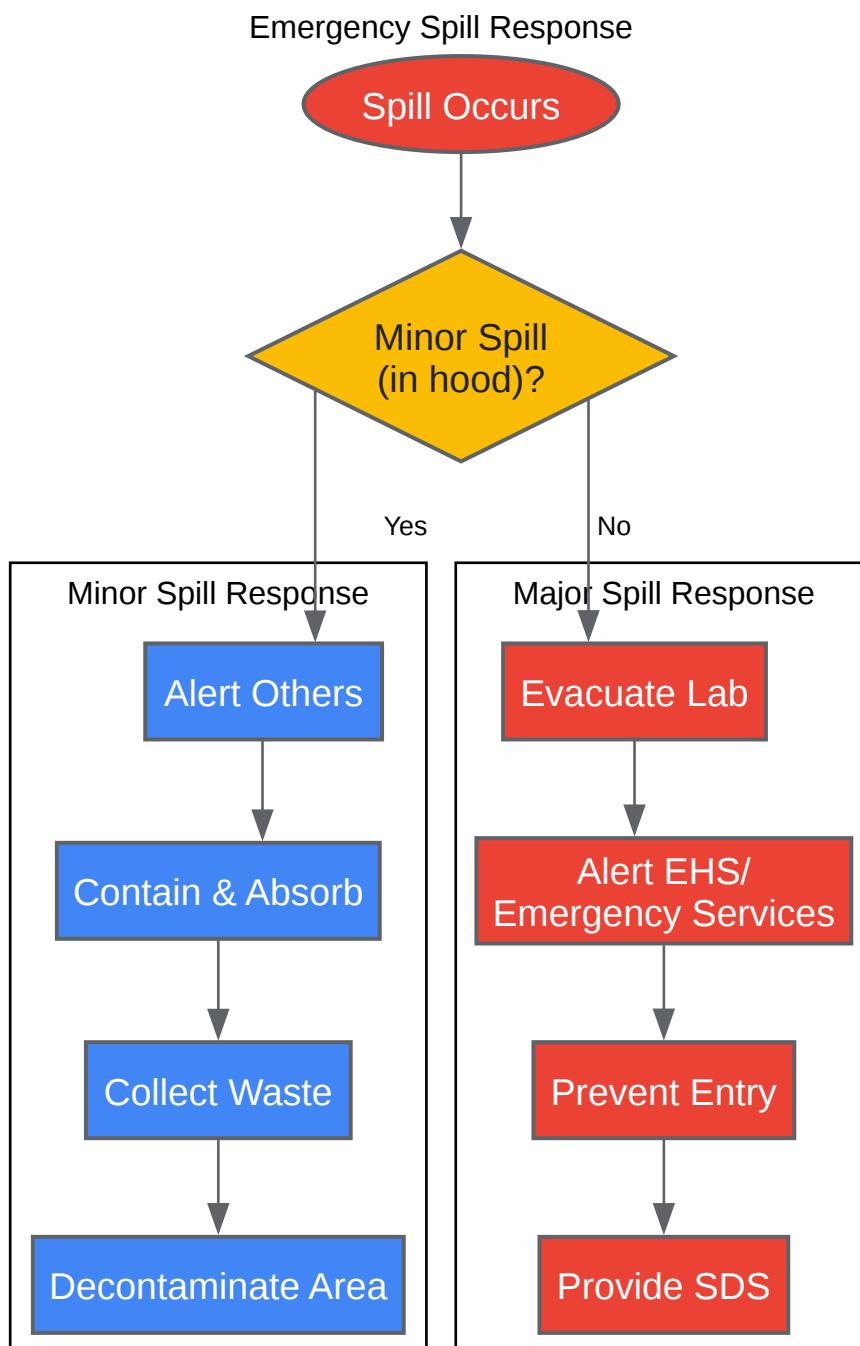
Spill Response

- Minor Spill (inside a fume hood):
 - Alert personnel in the immediate vicinity.
 - Wearing appropriate PPE, contain the spill with an absorbent material (e.g., vermiculite, sand).
 - Carefully collect the absorbed material into a labeled hazardous waste container.
 - Decontaminate the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- Major Spill (outside a fume hood or a large volume):
 - Evacuate the laboratory immediately and alert others.
 - If safe to do so, turn off ignition sources.
 - Close the laboratory doors and prevent entry.
 - Contact your institution's EHS or emergency response team immediately.
 - Provide them with the Safety Data Sheet (SDS) for **3,4-dihydro-2H-pyran-5-carbaldehyde**.

Visual Workflow and Relationship Diagrams

Safe Handling Workflow for 3,4-dihydro-2H-pyran-5-carbaldehyde





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